

# An In-depth Technical Guide to the Physicochemical Properties of Pentetic Acid (DTPA)

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## Compound of Interest

Compound Name: Pentetic acid

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**Pentetic acid**, also known as Diethylenetriaminepentaacetic acid (DTPA), is a polyamino carboxylic acid with the chemical formula  $C_{14}H_{23}N_3O_{10}$ .<sup>[1]</sup> It is a white, crystalline solid that is sparingly soluble in water.<sup>[2][3]</sup> DTPA is a powerful chelating agent, capable of forming stable complexes with a wide range of metal ions.<sup>[4]</sup> This property makes it a valuable compound in various industrial and medical applications, including as a contrast agent in magnetic resonance imaging (MRI), for the removal of heavy metals from the body, and in the pulp and paper industry.<sup>[2][5]</sup>

## Core Physicochemical Properties

The fundamental physicochemical properties of **Pentetic acid** are summarized in the tables below. These parameters are crucial for understanding its behavior in various chemical and biological systems.

Table 1: General and Physical Properties of **Pentetic Acid**

Property	Value	Reference
Molecular Formula	C14H23N3O10	[1]
Molar Mass	393.35 g/mol	
Appearance	White to off-white crystalline powder	[2][5]
Melting Point	219-220 °C (decomposes)	[2][6]
Boiling Point	Decomposes	[6]
Density	1.56 g/cm <sup>3</sup>	[6][7]
Flash Point	200 °C	[6]
Vapor Pressure	4.77 x 10 <sup>-25</sup> mmHg at 25°C	[8]

Table 2: Solubility and Partition Coefficient of **Pentetic Acid**

Property	Value	Conditions	Reference
Water Solubility	4 g/L	20 °C	[2]
5 g/L	20 °C	[6][8]	
< 0.5 g/100 mL	[1]		
Solubility in other solvents	Slightly soluble in aqueous base, DMSO (heated, sonicated)	[7]	
Insoluble in alcohol and ether	[4][6]		
Octanol-Water Partition Coefficient (LogP)	-8.5	[6]	
-1.361 (estimated)	[5]		

Table 3: Acidity and Stability of **Pentetic Acid**

Property	Value	Conditions	Reference
pKa Values	pK1: 1.5, pK2: 2.55, pK3: 4.33, pK4: 8.60, pK5: 10.58	25 °C	[5][9][10]
	pK1: 1.80, pK2: 2.54, pK3: 4.28, pK4: 8.60, pK5: 10.50	20 °C, Ionic Strength 0.1 M	[1]
	1.8, 2.6, 4.4, 8.8, 10.4		
pH of 1% solution	2.1 - 2.5		[2]
Stability	Stable across pH 1- 12. Incompatible with strong oxidizing agents.		[1]

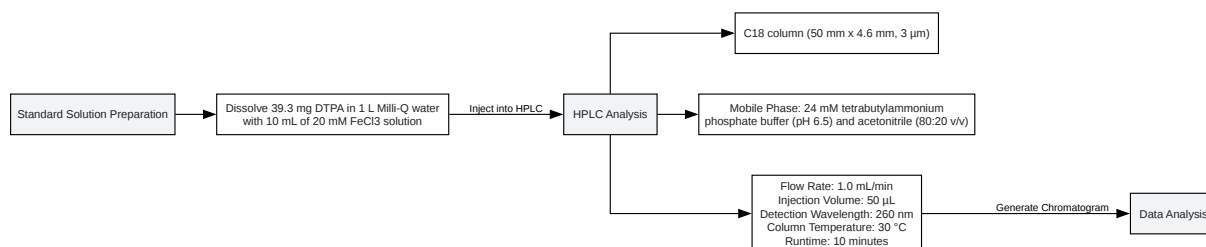
## Experimental Protocols

Detailed methodologies are essential for the accurate determination of the physicochemical properties of **Pentetic acid**. Below are summaries of protocols that can be employed.

### Determination of Pentetic Acid by Ion-Pairing High-Performance Liquid Chromatography (HPLC)

This method is suitable for the quantification of DTPA in pharmaceutical formulations.[7]

Workflow for DTPA Quantification by HPLC



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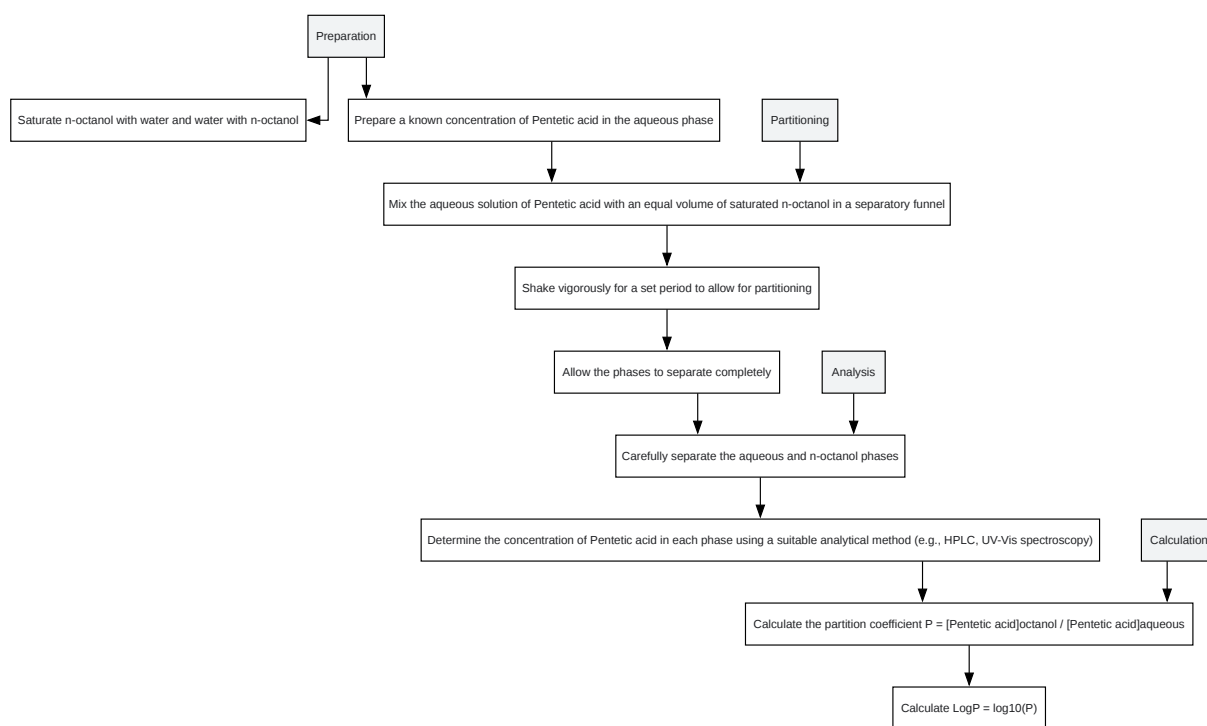
Caption: Workflow for the quantification of DTPA using ion-pairing HPLC.

- Standard Solution Preparation: A standard solution of the DTPA-Fe<sup>3+</sup> complex is prepared by dissolving 39.3 mg of DTPA in 1 L of Milli-Q water containing 10 mL of a 20 mM FeCl<sub>3</sub> solution to achieve a concentration of 0.1 mM.<sup>[7]</sup>
- Chromatographic Conditions:
  - Column: A C18 column (50 mm x 4.6 mm, 3 μm) is used for separation.<sup>[7]</sup>
  - Mobile Phase: An isocratic mobile phase consisting of a premixed solution of 24 mM tetrabutylammonium phosphate buffer (pH 6.5) and acetonitrile in an 80:20 (v/v) ratio is employed.<sup>[7]</sup>
  - Flow Rate: The flow rate is maintained at 1.0 mL/min.<sup>[7]</sup>
  - Injection Volume: 50 μL of the standard or sample solution is injected.<sup>[7]</sup>
  - Detection: The eluent is monitored at a wavelength of 260 nm.<sup>[7]</sup>
  - Temperature: The column temperature is maintained at 30 °C.<sup>[7]</sup>
  - Runtime: The total run time for the analysis is 10 minutes.<sup>[7]</sup>

## Determination of Octanol-Water Partition Coefficient (LogP)

The octanol-water partition coefficient is a measure of a compound's lipophilicity. While a specific experimental protocol for **Pentetic acid** was not detailed in the search results, a general and widely accepted method is the shake-flask method followed by quantification.

General Workflow for LogP Determination



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Caption: General workflow for the determination of the octanol-water partition coefficient (LogP).

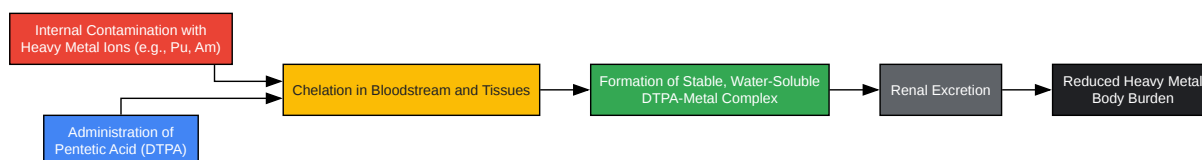
## Biological Interactions and Signaling

While **Pentetic acid** itself is not known to directly participate in specific signaling pathways in the same manner as endogenous signaling molecules, its primary biological relevance stems from its powerful metal-chelating properties. This chelation can indirectly influence various biological processes by modulating the concentration of essential or toxic metal ions.

## Mechanism of Action in Heavy Metal Decorporation

**Pentetic acid** is an FDA-approved treatment for internal contamination with transuranic elements like plutonium, americium, and curium.[2] Its mechanism of action is based on the formation of stable, water-soluble complexes with these metal ions, which can then be excreted from the body.

Logical Relationship in Metal Decorporation



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Caption: Logical flow of heavy metal decorporation by **Pentetic acid**.

This guide provides a comprehensive overview of the core physicochemical properties of **Pentetic acid**, along with relevant experimental protocols and a conceptual framework for its primary biological application. This information is intended to be a valuable resource for researchers and professionals in the fields of chemistry, pharmacology, and drug development.

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## References

- 1. webqc.org [webqc.org]
- 2. macsenlab.com [macsenlab.com]
- 3. Pentetic acid - Wikipedia [en.wikipedia.org]
- 4. DTPA & DTPA-5Na/5K – Green-Mountain Chem [green-mountainchem.com]
- 5. Diethylenetriaminepentaacetic acid | 67-43-6 [chemicalbook.com]
- 6. echemi.com [echemi.com]
- 7. bocsci.com [bocsci.com]
- 8. Diethylenetriaminepentaacetic acid | 67-43-6 [chemnet.com]
- 9. chembk.com [chembk.com]
- 10. Diethylenetriaminepentaacetic acid CAS#: 67-43-6 [m.chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of Pentetic Acid (DTPA)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1679297#what-are-the-physicochemical-properties-of-pentetic-acid]

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